

Application Notes and Protocols: Regioselective Iodination of Arenes using N-Iodosuccinimide

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Compound of Interest

Compound Name: *N-Iodosuccinimide*

Cat. No.: B140639

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the regioselective iodination of aromatic compounds using **N-Iodosuccinimide** (NIS). This powerful and versatile reagent allows for the introduction of iodine atoms into arenes with high control over the position of substitution, a critical transformation in the synthesis of pharmaceuticals and functional materials.

Introduction

N-Iodosuccinimide (NIS) is a crystalline, electrophilic iodinating agent that has become an indispensable tool in modern organic synthesis.^[1] Unlike molecular iodine, NIS is a milder and more selective reagent, offering significant advantages in terms of handling, reactivity, and functional group tolerance.^[1] Its reactivity can be finely tuned through the use of various activators, including Brønsted and Lewis acids, enabling the iodination of a wide spectrum of aromatic substrates from electron-rich to deactivated systems.^{[2][3][4]} The ability to control regioselectivity (ortho- vs. para-substitution) by adjusting reaction conditions further enhances its utility in complex molecule synthesis.

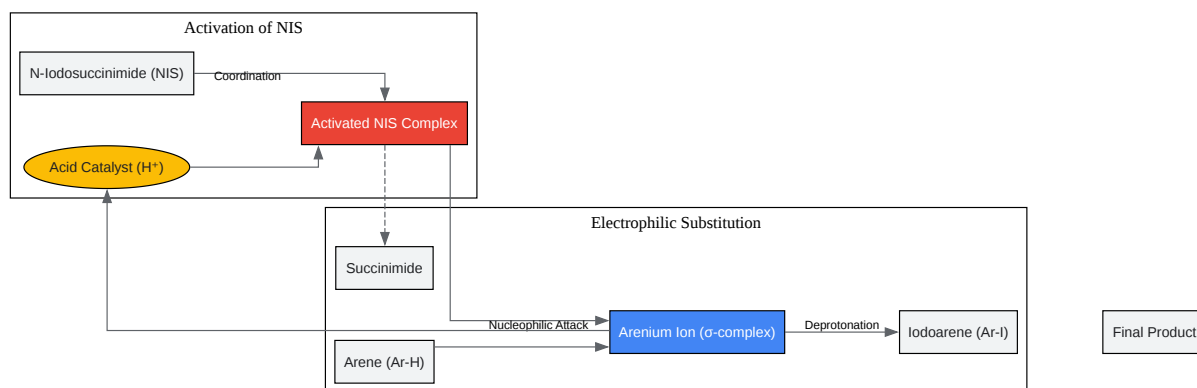
Aryl iodides are valuable synthetic intermediates, primarily due to the reactivity of the carbon-iodine bond, which readily participates in a variety of cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck), formations of organometallic reagents, and as precursors for radioiodinated compounds used in medical imaging.

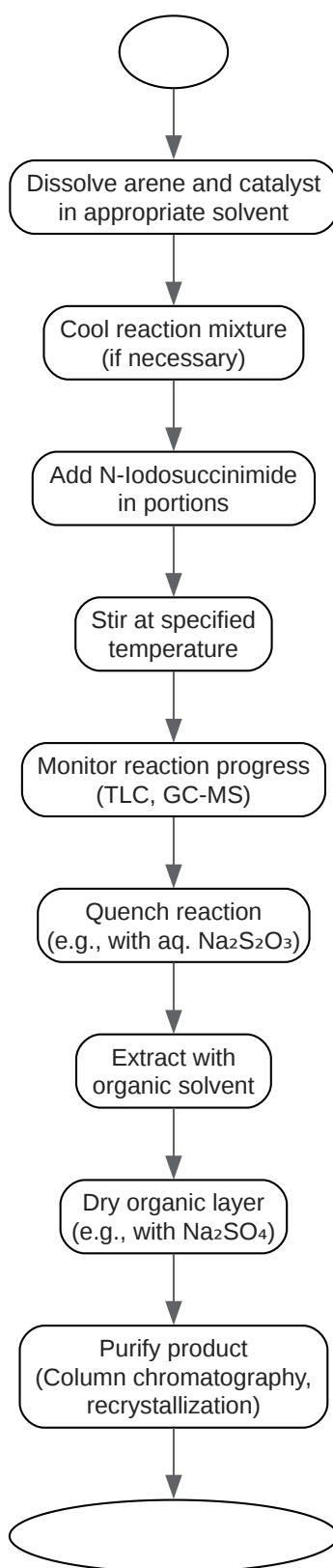
Safety Precautions

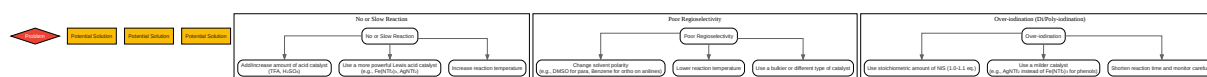
N-Iodosuccinimide is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. It is also light and moisture sensitive. Always handle NIS in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Refer to the Safety Data Sheet (SDS) for complete safety information. In case of fire, use alcohol-resistant foam, carbon dioxide, dry powder, or water fog. Thermal decomposition may produce oxides of carbon and nitrogen, and hydrogen iodide.

Reaction Mechanism and Regioselectivity

The iodination of arenes with NIS proceeds via an electrophilic aromatic substitution (SEAr) mechanism. The electrophilicity of the iodine atom in NIS is typically enhanced by an activator, such as a Brønsted or Lewis acid. The activator coordinates to the carbonyl oxygen of the succinimide ring, withdrawing electron density and making the iodine atom more electrophilic and susceptible to attack by the electron-rich aromatic ring.







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